

# The Role of LAS195319 in Inhibiting Inflammatory Cell Infiltration: A Technical Overview

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## Compound of Interest

Compound Name: LAS195319

Cat. No.: B608472

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This technical guide provides an in-depth analysis of the mechanism and efficacy of **LAS195319** in mitigating inflammatory cell infiltration, a key process in the pathophysiology of various respiratory diseases. **LAS195319** is a potent and selective inhaled inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K $\delta$ ), a critical enzyme in the signaling pathways of immune cells. By targeting PI3K $\delta$ , **LAS195319** offers a promising therapeutic strategy for inflammatory airway conditions such as asthma and chronic obstructive pulmonary disease (COPD).

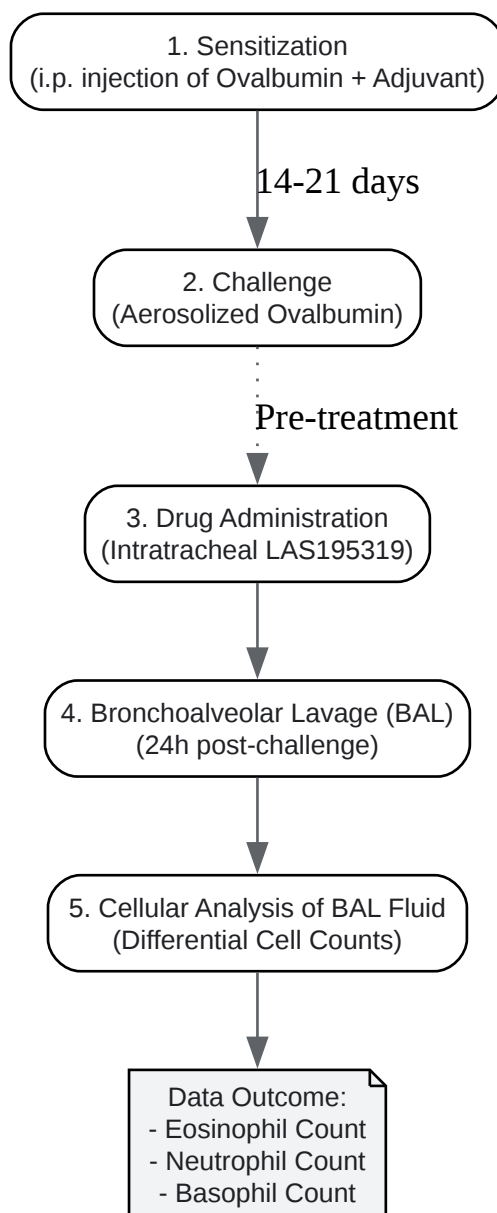
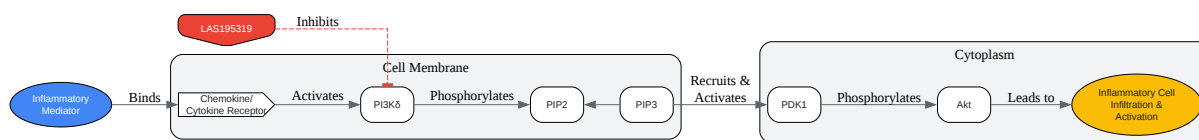
## Core Mechanism of Action: PI3K $\delta$ Inhibition

**LAS195319** exerts its anti-inflammatory effects by selectively inhibiting the PI3K $\delta$  enzyme. PI3K $\delta$  is predominantly expressed in leukocytes and plays a crucial role in their activation, differentiation, proliferation, and migration. The signaling cascade initiated by PI3K $\delta$  is pivotal for the recruitment of various inflammatory cells to the sites of inflammation.

The binding of inflammatory mediators to their respective receptors on immune cells activates PI3K $\delta$ . This activation leads to the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream signaling proteins such as Akt and phosphoinositide-dependent kinase 1 (PDK1). This cascade ultimately results in cellular

responses that promote inflammation, including chemotaxis, degranulation, and the production of inflammatory cytokines. **LAS195319**, by inhibiting PI3K $\delta$ , effectively blocks the production of PIP3 and the subsequent downstream signaling, thereby attenuating the inflammatory response.

Below is a diagram illustrating the PI3K $\delta$  signaling pathway and the inhibitory action of **LAS195319**.



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